

Application Note: (1-Benzofuran-2-ylmethyl)(tert-butyl)amine in Advanced API Synthesis

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Compound of Interest

Compound Name: (1-Benzofuran-2-ylmethyl)(tert-butyl)amine

Cat. No.: B13250093

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Target Audience: Researchers, Medicinal Chemists, and Drug Development Professionals

Document Type: Technical Application Guide & Experimental Protocols

Executive Summary & Structural Rationale

In modern drug discovery, the strategic incorporation of bulky, lipophilic pharmacophores is a proven tactic to enhance metabolic stability, lock molecular conformations, and drive target selectivity. **(1-Benzofuran-2-ylmethyl)(tert-butyl)amine** (CAS: 1042585-94-3)[1] is a highly specialized secondary amine intermediate that serves exactly this purpose.

As a Senior Application Scientist, I frequently recommend this building block when a project requires both the privileged benzofuran scaffold and extreme steric shielding around a nitrogen center.

Mechanistic Causality in Pharmacophore Design

- **The Benzofuran Core:** Acting as a bioisostere for indole or benzothiophene, the benzofuran ring lacks the N-H hydrogen bond donor of indole. This subtle difference significantly increases the overall lipophilicity (LogP) and passive membrane permeability of the resulting

Active Pharmaceutical Ingredient (API). Benzofuran-2-ylmethylamine derivatives have demonstrated profound efficacy in antiviral campaigns, notably as nanomolar inhibitors of Hepatitis C Virus (HCV)[2].

- **The tert-Butylamine Moiety:** The tert-butyl group provides severe steric bulk. In biological systems, this bulk physically shields the adjacent nitrogen atom from Cytochrome P450-mediated N-dealkylation, drastically improving the pharmacokinetic half-life of the drug. Furthermore, the steric demand of the tert-butyl group forces the molecule into specific spatial orientations, which is critical for selectivity in tight binding pockets, such as those found in G-protein coupled receptors (GPCRs) like LHCGR and H3R[3][4].

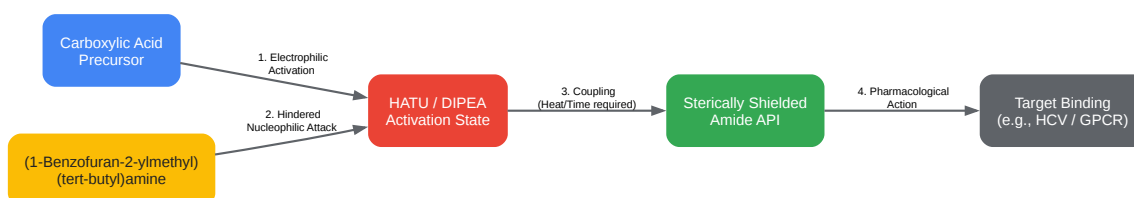
Physicochemical Properties

To facilitate seamless integration into your synthetic workflows, the core quantitative data for **(1-Benzofuran-2-ylmethyl)(tert-butyl)amine** is summarized below.

Property	Value	Synthetic Implication
Molecular Formula	C ₁₃ H ₁₇ NO	Standard organic handling required.
Molecular Weight	203.28 g/mol	Low MW allows for downstream elaboration without violating Lipinski's Rule of 5.
Amine Type	Secondary, Sterically Hindered	Requires highly activated electrophiles (e.g., acylium ions) for successful coupling.
H-Bond Donors	1	Can participate in target binding if not fully substituted.
H-Bond Acceptors	2	Moderate polarity; excellent solubility in polar aprotic solvents.
Recommended Solvents	DMF, DCM, THF, DMSO	Fully compatible with standard solid-phase or solution-phase peptide coupling conditions.

Synthetic Integration Workflow

The following diagram illustrates the logical flow of incorporating this sterically hindered intermediate into a final API, highlighting the necessary activation energy required to overcome the steric bulk of the tert-butyl group.



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Figure 1: Workflow for the synthetic integration of **(1-Benzofuran-2-ylmethyl)(tert-butyl)amine** into a target API.

Validated Experimental Protocols

Because of the extreme steric hindrance imparted by the tert-butyl group, standard coupling reagents (like EDC/HOBt) will often yield <10% product or fail entirely[3]. The following protocols have been engineered to overcome these kinetic barriers through specific catalytic and thermodynamic choices.

Protocol A: HATU-Mediated Amide Coupling (Synthesis of Target Ligands)

Rationale: To force the coupling of a highly hindered secondary amine, we must generate a highly reactive, non-sterically demanding active ester. HATU generates a highly reactive 7-azabenzotriazole active ester. The use of N,N-Diisopropylethylamine (DIPEA) as a base ensures that the amine remains unprotonated without acting as a competing nucleophile.

Reagents:

- Carboxylic Acid Precursor (1.0 equiv)
- **(1-Benzofuran-2-ylmethyl)(tert-butyl)amine** (1.1 equiv)
- HATU (1.5 equiv)
- DIPEA (3.0 equiv)
- Anhydrous DMF (0.2 M concentration)

Step-by-Step Methodology:

- **Activation:** In an oven-dried flask under an inert nitrogen atmosphere, dissolve the Carboxylic Acid (1.0 equiv) in anhydrous DMF. Add DIPEA (3.0 equiv) followed by HATU (1.5 equiv).
- **Pre-incubation:** Stir the mixture at room temperature for 15–20 minutes. Causality: This pre-incubation is critical to ensure complete conversion of the acid to the highly electrophilic active ester before introducing the sluggish nucleophile.
- **Amine Addition:** Add **(1-Benzofuran-2-ylmethyl)(tert-butyl)amine** (1.1 equiv) dropwise.
- **Thermal Drive:** Elevate the reaction temperature to 45°C and stir for 18–24 hours. Causality: The steric clash between the incoming amine and the active ester creates a high activation energy barrier ($\Delta G^\ddagger$); thermal energy is strictly required to achieve practical conversion rates.
- **Quench & Extraction:** Cool to room temperature and quench with saturated aqueous NaHCO_3 . Extract the aqueous layer 3x with Ethyl Acetate (EtOAc).
- **DMF Removal (Critical Step):** Wash the combined organic layers with a 5% aqueous LiCl solution (3x). Causality: DMF highly partitions into EtOAc. Aqueous LiCl alters the osmotic pressure, selectively pulling DMF out of the organic phase and preventing contamination during isolation.
- **Isolation:** Wash with brine, dry over anhydrous Na_2SO_4 , filter, and concentrate in vacuo. Purify via flash column chromatography.

Protocol B: DMAP-Catalyzed Sulfonamide Formation

Rationale: Sulfonyl chlorides are excellent electrophiles, but the approach of a tert-butyl substituted amine is physically blocked. By adding 4-Dimethylaminopyridine (DMAP), we utilize nucleophilic catalysis. The unhindered DMAP attacks the sulfonyl chloride to form a highly reactive, charged N-sulfonylpyridinium intermediate, which is far more susceptible to attack by the hindered amine.

Reagents:

- Arylsulfonyl Chloride (1.2 equiv)
- **(1-Benzofuran-2-ylmethyl)(tert-butyl)amine** (1.0 equiv)
- Pyridine (2.0 equiv)
- DMAP (0.2 equiv)
- Anhydrous Dichloromethane (DCM) (0.2 M)

Step-by-Step Methodology:

- Preparation: Dissolve **(1-Benzofuran-2-ylmethyl)(tert-butyl)amine** (1.0 equiv), Pyridine (2.0 equiv), and DMAP (0.2 equiv) in anhydrous DCM. Cool the flask to 0°C using an ice bath.
- Electrophile Addition: Dissolve the Arylsulfonyl Chloride (1.2 equiv) in a minimal amount of DCM and add it dropwise to the cooled solution over 10 minutes. Causality: Dropwise addition at 0°C prevents exothermic degradation of the sulfonyl chloride and minimizes the formation of sulfonic acid byproducts.
- Catalytic Turnover: Remove the ice bath and allow the reaction to warm to room temperature. Stir for 12 hours.
- Workup: Dilute the reaction with additional DCM. Wash the organic layer sequentially with 1N HCl (2x). Causality: The acidic wash protonates and removes the excess Pyridine and DMAP catalysts into the aqueous phase.

- Neutralization: Wash with saturated aqueous NaHCO_3 to neutralize any residual acid, followed by a brine wash.
- Isolation: Dry over MgSO_4 , filter, and concentrate. The resulting sulfonamide usually requires minimal purification, often crystallizing directly from a DCM/Hexanes mixture.

References

- BLDpharm Product Data: Compound specifications and identification for **(1-Benzofuran-2-ylmethyl)(tert-butyl)amine** (CAS: 1042585-94-3).[1] Source: BLDpharm URL:
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